

Dimethylthiocarbamic Acid: Chemical Identity, Mechanistic Workflows, and Synthetic Applications

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Compound of Interest

Compound Name: *Dimethylthiocarbamic acid*

CAS No.: 34816-95-0

Cat. No.: B1197814

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Executive Summary

Dimethylthiocarbamic acid is a highly reactive, sulfur-containing organic compound that plays a foundational role in modern synthetic chemistry and drug development. While the free acid itself is inherently unstable, its stabilized derivatives—specifically its acyl chloride—are indispensable reagents. This technical guide provides an in-depth analysis of the compound's chemical nomenclature, physicochemical properties, and its pivotal mechanistic role in the Newman-Kwart rearrangement for the synthesis of complex thiophenols.

Chemical Nomenclature and Identification

To ensure precise communication in drug development and chemical sourcing, it is critical to distinguish between the free acid and its synthetic precursors.

Dimethylthiocarbamic acid is formally recognized by the IUPAC name dimethylcarbamothioic S-acid[1]. Due to historical naming conventions, tautomerization, and varying salt forms, it is associated with multiple CAS registry numbers, primarily 34816-95-0 and 42598-85-6[1].

In practical laboratory settings, the free acid is rarely isolated because it rapidly decomposes into carbonyl sulfide and dimethylamine under standard conditions[2]. Instead, researchers utilize its stable, highly reactive acyl chloride counterpart: N,N-dimethylcarbamothioyl chloride (CAS: 16420-13-6)[3]. This moisture-sensitive reagent serves as the primary electrophilic vector for introducing the dimethylthiocarbamate moiety into target molecules[4].

Quantitative Data & Identifiers

Table 1: Dimethylthiocarbamic Acid Core Identifiers

Parameter	Specification
IUPAC Name	dimethylcarbamothioic S-acid
Primary CAS Number	34816-95-0
Alternate CAS Number	42598-85-6
Molecular Formula	C ₃ H ₇ NOS
Molecular Weight	105.16 g/mol

| Topological Polar Surface Area | 21.3 Å² |

Table 2: Synthetic Precursor (Dimethylthiocarbamoyl Chloride)

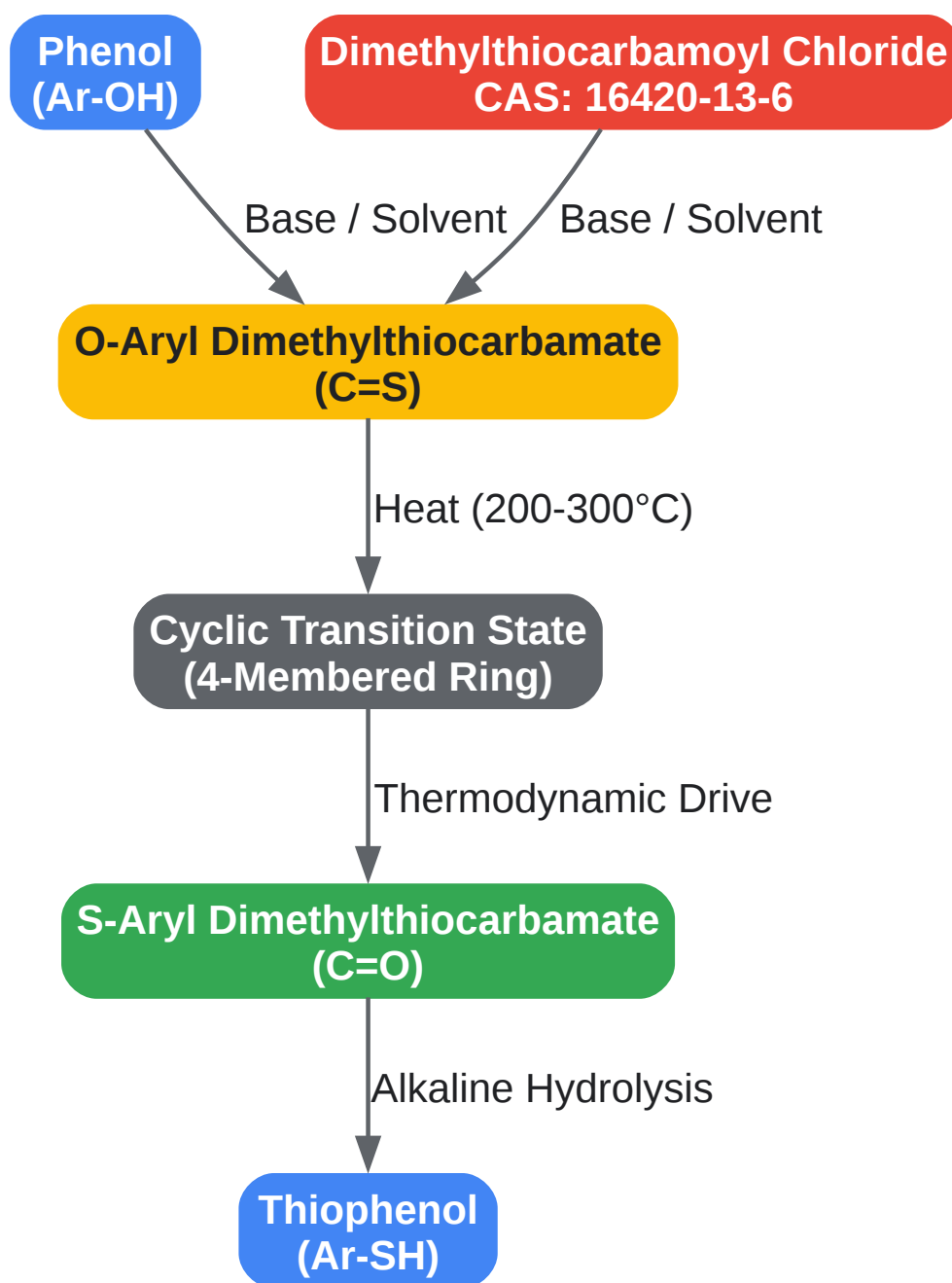
Parameter	Specification
IUPAC Name	N,N-dimethylcarbamothioyl chloride
CAS Number	16420-13-6
Molecular Formula	C ₃ H ₆ ClNS
Molecular Weight	123.61 g/mol

| Handling Precautions | Highly moisture-sensitive; requires anhydrous conditions |

Mechanistic Role: The Newman-Kwart Rearrangement

The most prominent application of dimethylthiocarbamate derivatives is the Newman-Kwart rearrangement. This reaction converts phenols into thiophenols, a critical transformation for synthesizing sulfur-containing active pharmaceutical ingredients (APIs).

Causality of the Rearrangement: The reaction is fundamentally driven by thermodynamics. The starting material, an O-aryl dimethylthiocarbamate, contains a carbon-sulfur double bond (C=S). When subjected to high thermal stress (typically 200–300 °C), the molecule undergoes an intramolecular migration via a strained, four-membered cyclic transition state^[2]. The driving force is the formation of the S-aryl dimethylthiocarbamate, which features a carbon-oxygen double bond (C=O). Because the C=O bond is significantly more thermodynamically stable than the C=S bond, the rearrangement is irreversible under these thermal conditions^[2].



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Figure 1: Mechanistic workflow of the Newman-Kwart rearrangement via dimethylthiocarbamate.

Experimental Protocols: A Self-Validating Workflow

As a Senior Application Scientist, I recommend the following three-phase protocol for synthesizing thiophenols. This workflow embeds self-validating checkpoints to ensure high

fidelity and reproducibility.

Phase 1: O-Thiocarbamoylation of Phenols

- Objective: Convert the phenolic -OH group to an O-aryl dimethylthiocarbamate.
- Causality: Because free **dimethylthiocarbamic acid** is unstable[2], we utilize N,N-dimethylcarbamothioyl chloride to directly install the thiocarbamate moiety[4].
- Procedure:
 - Dissolve 1.0 eq of the phenol derivative in anhydrous DMF (0.5 M concentration) under an inert argon atmosphere. Causality: Moisture must be strictly excluded to prevent the hydrolysis of the acyl chloride.
 - Add 1.5 eq of DABCO (1,4-diazabicyclo[2.2.2]octane). Causality: DABCO serves a dual purpose; it deprotonates the phenol and acts as a nucleophilic catalyst by forming a highly reactive intermediate with the acyl chloride.
 - Dropwise add 1.2 eq of N,N-dimethylcarbamothioyl chloride dissolved in DMF at 0 °C.
 - Stir the reaction at room temperature for 2-4 hours.
- Self-Validation: Monitor via TLC (Hexanes/EtOAc). The product will be strongly UV-active. Confirm via ¹H NMR: look for the appearance of two distinct N-CH₃ singlets around 3.3–3.5 ppm, caused by restricted rotation around the C-N partial double bond.

Phase 2: Thermal Newman-Kwart Rearrangement

- Objective: Isomerize the O-aryl dimethylthiocarbamate to the S-aryl dimethylthiocarbamate.
- Procedure:
 - Dissolve the purified O-aryl thiocarbamate in diphenyl ether (0.2 M). Causality: Diphenyl ether is chosen for its high boiling point (259 °C), allowing the reaction to reach the required activation energy without solvent degradation.
 - Heat the mixture to 250–280 °C for 2–6 hours under argon.

- Self-Validation: Monitor the reaction via ^1H NMR of aliquots. Successful rearrangement is indicated by an upfield shift of the N-CH_3 protons (merging into a single broad peak or shifting to ~ 3.0 ppm) as the C=S bond converts to C=O , fundamentally altering the magnetic anisotropy of the molecule.

Phase 3: Saponification to Thiophenol

- Objective: Cleave the S-aryl thiocarbamate to yield the free thiophenol.
- Procedure:
 - Dissolve the S-aryl thiocarbamate in a 1:1 mixture of THF and Methanol.
 - Add 5.0 eq of aqueous NaOH (2 M) and reflux for 4 hours. Causality: Strong alkaline conditions and heat are required to hydrolyze the robust S-C(=O) bond.
 - Cool the mixture, acidify to pH 2 with 3M HCl, and extract with dichloromethane. Causality: Acidification protonates the thiophenolate anion, rendering the free thiophenol soluble in the organic phase for extraction.
- Self-Validation: Perform an Ellman's reagent (DTNB) test on the organic extract. A rapid color change to yellow confirms the presence of free sulfhydryl ($-\text{SH}$) groups.

Analytical Validation Parameters

To ensure the integrity of the synthesized compounds at each step, refer to the expected spectroscopic signatures outlined below.

Table 3: Analytical Validation Parameters (NMR & MS)

Intermediate	¹ H NMR Signature (CDCl ₃)	Mass Spectrometry (ESI)
O-Aryl Thiocarbamate	Two distinct N-CH ₃ singlets (~3.3 ppm and ~3.4 ppm) due to restricted C-N rotation.	[M+H] ⁺ corresponding to Ar-O-C(=S)NMe ₂
S-Aryl Thiocarbamate	Single broad N-CH ₃ peak or upfield shifted singlet (~3.0 ppm).	[M+H] ⁺ (Isomeric mass identical to O-Aryl)

| Free Thiophenol | Disappearance of N-CH₃ peaks; appearance of -SH proton (~3.5 ppm, exchangeable). | [M-H]⁻ in ESI⁻ corresponding to Ar-S⁻ |

References

- Dimethylthiocarbamate | C₃H₇NOS | CID 181737 - PubChem - NIH. Available at:[\[Link\]](#)
- Dimethylthiocarbamoyl chloride | C₃H₆ClNS | CID 27871 - PubChem - NIH. Available at:[\[Link\]](#)
- Benzylic Thio and Seleno Newman–Kwart Rearrangements - The Journal of Organic Chemistry (ACS Publications). Available at:[\[Link\]](#)

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Sources

- 1. Dimethylthiocarbamate | C₃H₇NOS | CID 181737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pittelkow.kiku.dk [pittelkow.kiku.dk]
- 3. Dimethylthiocarbamoyl chloride | C₃H₆ClNS | CID 27871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 16420-13-6: Dimethylthiocarbamoyl chloride [cymitquimica.com]

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